

Application Notes and Protocols: Preparation of Ret-IN-15 Stock Solution

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Compound of Interest

Compound Name: Ret-IN-15

Cat. No.: B12400520

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of a stock solution of **Ret-IN-15**, a potent and selective inhibitor of the Rearranged during Transfection (RET) receptor tyrosine kinase. Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results.

Introduction to Ret-IN-15

Ret-IN-15 is a small molecule inhibitor targeting the RET kinase, a key driver in various types of cancers, including non-small cell lung cancer and thyroid carcinomas. Constitutive activation of RET, through mutations or gene fusions, leads to the uncontrolled activation of downstream signaling pathways that promote cell proliferation and survival.^[1] **Ret-IN-15** is utilized in cancer research to study the effects of RET inhibition on tumor growth and to develop targeted therapies.^{[2][3]}

Quantitative Data for Ret-IN-15

For ease of reference, the key chemical properties of **Ret-IN-15** are summarized in the table below.

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₂₇ H ₂₈ N ₈ O ₂ | [2] |
| Molecular Weight | 496.56 g/mol | [2] |
| Storage (Powder) | 2 years at -20°C | [2] |
| Storage (in DMSO) | 2 weeks at 4°C or 6 months at -80°C | [2] |

Experimental Protocols

Protocol 1: Preparation of a 10 mM Ret-IN-15 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Ret-IN-15** in dimethyl sulfoxide (DMSO). DMSO is a common solvent for organic compounds and is suitable for most in vitro applications.

Materials:

- **Ret-IN-15** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibration:** Allow the vial of **Ret-IN-15** powder and the DMSO to equilibrate to room temperature before opening to prevent condensation.

- Weighing: Accurately weigh out the desired amount of **Ret-IN-15** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.97 mg of **Ret-IN-15** (see calculation below).
 - Calculation:
 - Desired Concentration (M) = 0.010 mol/L
 - Desired Volume (L) = 0.001 L
 - Molecular Weight (g/mol) = 496.56 g/mol
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (g) = 0.010 mol/L x 0.001 L x 496.56 g/mol = 0.0049656 g = 4.97 mg
- Dissolution: Add the appropriate volume of DMSO to the weighed **Ret-IN-15** powder. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) may aid in dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at 4°C for short-term storage (up to 2 weeks).^[2]

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling **Ret-IN-15** and DMSO.
- Work in a well-ventilated area or a chemical fume hood.
- DMSO can facilitate the absorption of other chemicals through the skin. Handle with care.

Protocol 2: Preparation of a Working Solution for Cell-Based Assays

This protocol describes the dilution of the 10 mM **Ret-IN-15** stock solution to a final working concentration for use in cell culture experiments. It is crucial to maintain a low final concentration of DMSO (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Materials:

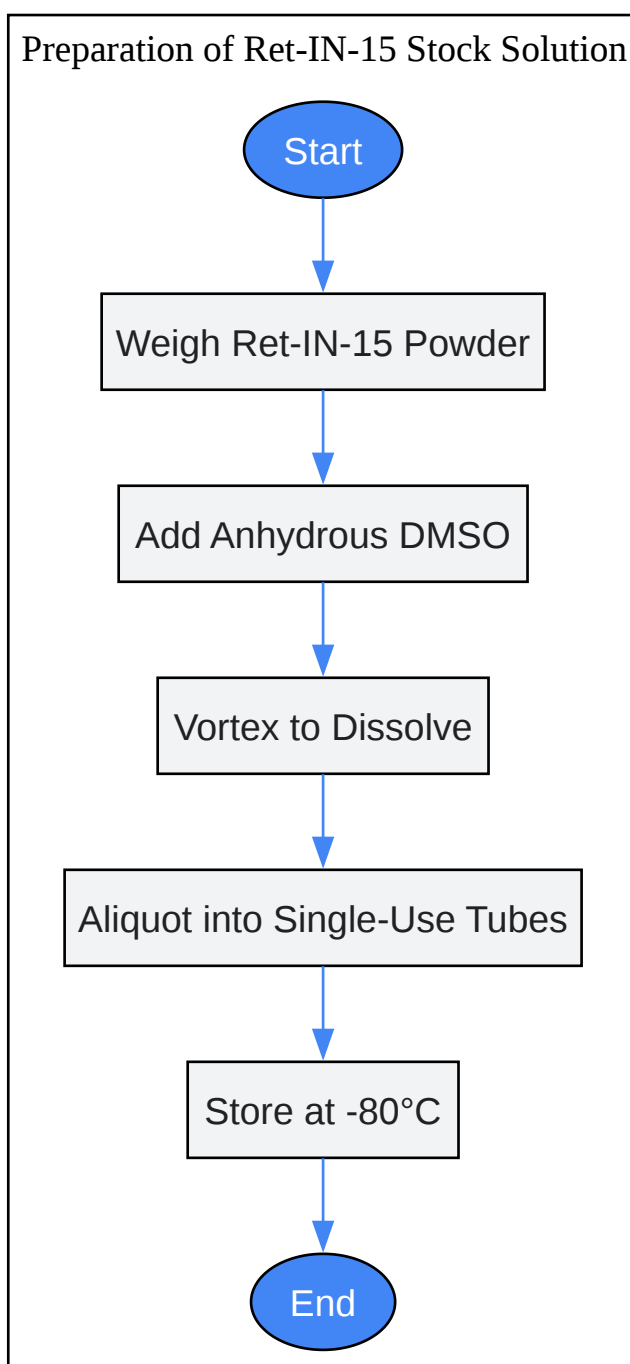
- 10 mM **Ret-IN-15** stock solution in DMSO
- Sterile cell culture medium
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

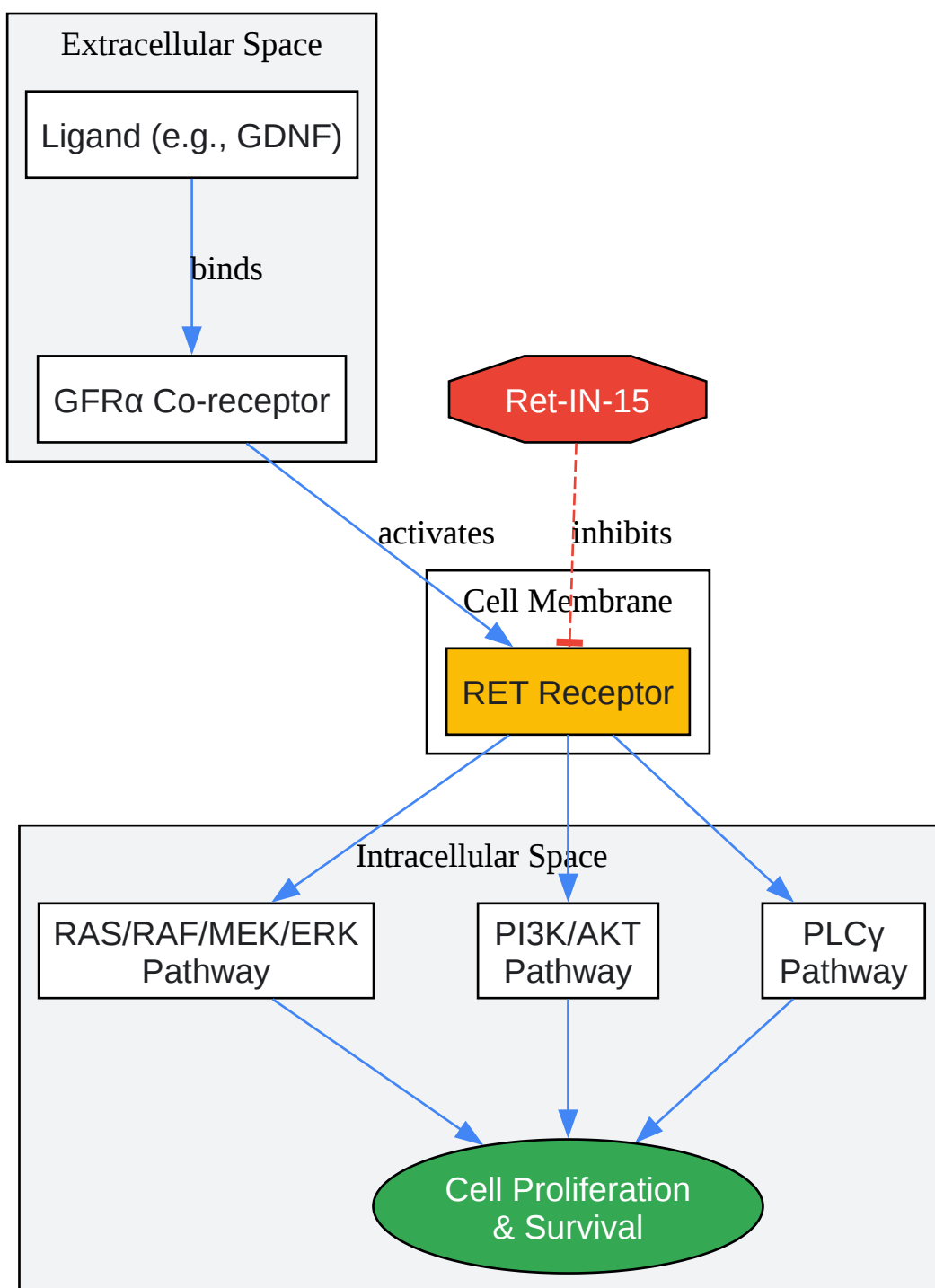
Procedure:

- Thawing: Thaw a single-use aliquot of the 10 mM **Ret-IN-15** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To ensure accurate final concentrations, it is often beneficial to perform an intermediate dilution. For example, to achieve a final concentration of 10 μM , first dilute the 10 mM stock solution 1:100 in sterile cell culture medium to create a 100 μM intermediate solution.
 - To do this, add 2 μL of the 10 mM stock solution to 198 μL of cell culture medium.
- Final Dilution: Add the appropriate volume of the intermediate solution to your cell culture well to achieve the desired final concentration. For example, to achieve a 10 μM final concentration in a 2 mL well, add 20 μL of the 100 μM intermediate solution.
- Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the inhibitor. This will account for any effects of the solvent on the cells.

- Mixing: Gently mix the contents of the well after adding the inhibitor.
- Incubation: Proceed with your experimental incubation period.

Visualizations





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